

Cetyl Lactate (CAS No. 35274-05-6): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Cetyl lactate

Cat. No.: B148137

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cetyl lactate (CAS No. 35274-05-6), the ester of cetyl alcohol and lactic acid, is a multifunctional ingredient with significant applications in the pharmaceutical, cosmetic, and personal care industries.^{[1][2][3]} Its chemical structure, combining a long-chain fatty alcohol with an alpha-hydroxy acid, imparts unique properties that make it a valuable excipient in topical drug delivery systems and advanced skincare formulations. This technical guide provides an in-depth overview of **cetyl lactate**, encompassing its chemical and physical properties, synthesis, mechanisms of action, and key applications, with a focus on its role as a skin penetration enhancer.

Chemical and Physical Properties

Cetyl lactate is a white to off-white, waxy solid with a faint, fatty, butter-like odor.^[4] It is practically insoluble in water but soluble in organic solvents such as ethanol and ether.^{[4][5]} The physicochemical properties of **cetyl lactate** are critical to its functionality in various formulations.

Table 1: Chemical Identifiers and Properties of **Cetyl Lactate**

Property	Value	Reference(s)
CAS Number	35274-05-6	
EC Number	252-478-7	
Molecular Formula	C19H38O3	
Molecular Weight	314.5 g/mol	[1]
IUPAC Name	hexadecyl 2-hydroxypropanoate	[1]
Synonyms	Hexadecyl lactate, Ceraphyl 28, Lactic acid hexadecyl ester	[5]
InChI Key	WUKXMJCZWYUIRZ-UHFFFAOYSA-N	[5]
SMILES	CCCCCCCCCCCCCCCCOC(=O)C(C)O	[5]

Table 2: Physical and Chemical Specifications of **Cetyl Lactate**

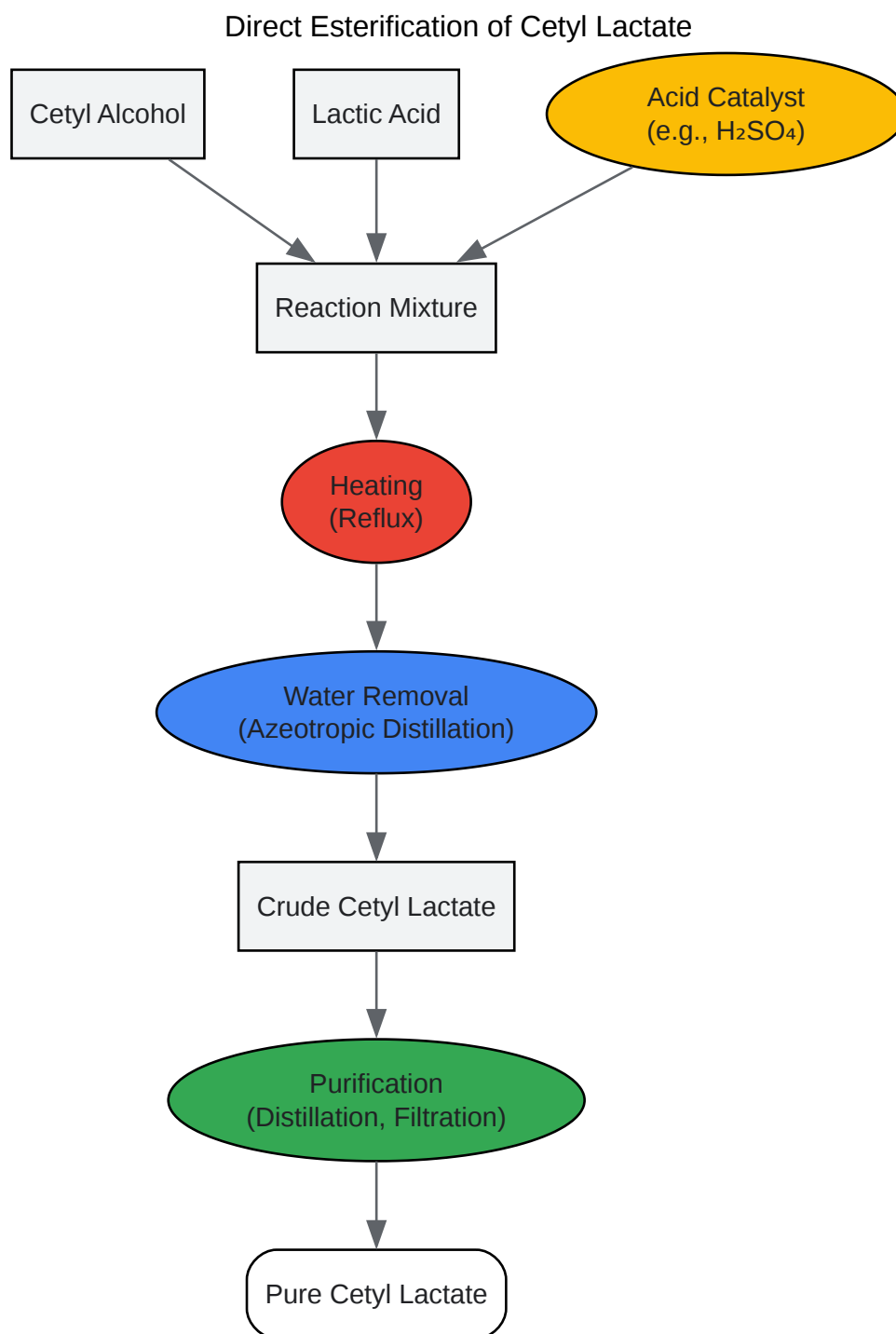
Property	Value	Reference(s)
Appearance	White to off-white flakes or waxy solid	
Odor	Faint fatty, buttery	
Melting Point	35.00 to 44.00 °C	
Boiling Point	353.00 to 354.00 °C @ 760.00 mm Hg	
Solubility	Practically insoluble in water; Soluble in ethanol	[5]
Specific Gravity	0.89300 to 0.90500 @ 28.00 °C	
Acid Value	3.00 max. KOH/g	
Saponification Value	174.00 to 189.00	
Flash Point	320.00 °F (TCC)	
logP (o/w)	6.69	

Synthesis of Cetyl Lactate

The synthesis of **cetyl lactate** is primarily achieved through two main chemical pathways: direct esterification and transesterification. The selection of the synthesis route often depends on the availability of starting materials, desired purity, and process scalability.

Direct Esterification

Direct esterification involves the reaction of cetyl alcohol with lactic acid, typically in the presence of an acid catalyst such as sulfuric acid or p-toluenesulfonic acid.[6] The reaction is reversible and driven to completion by the removal of water, often through azeotropic distillation.



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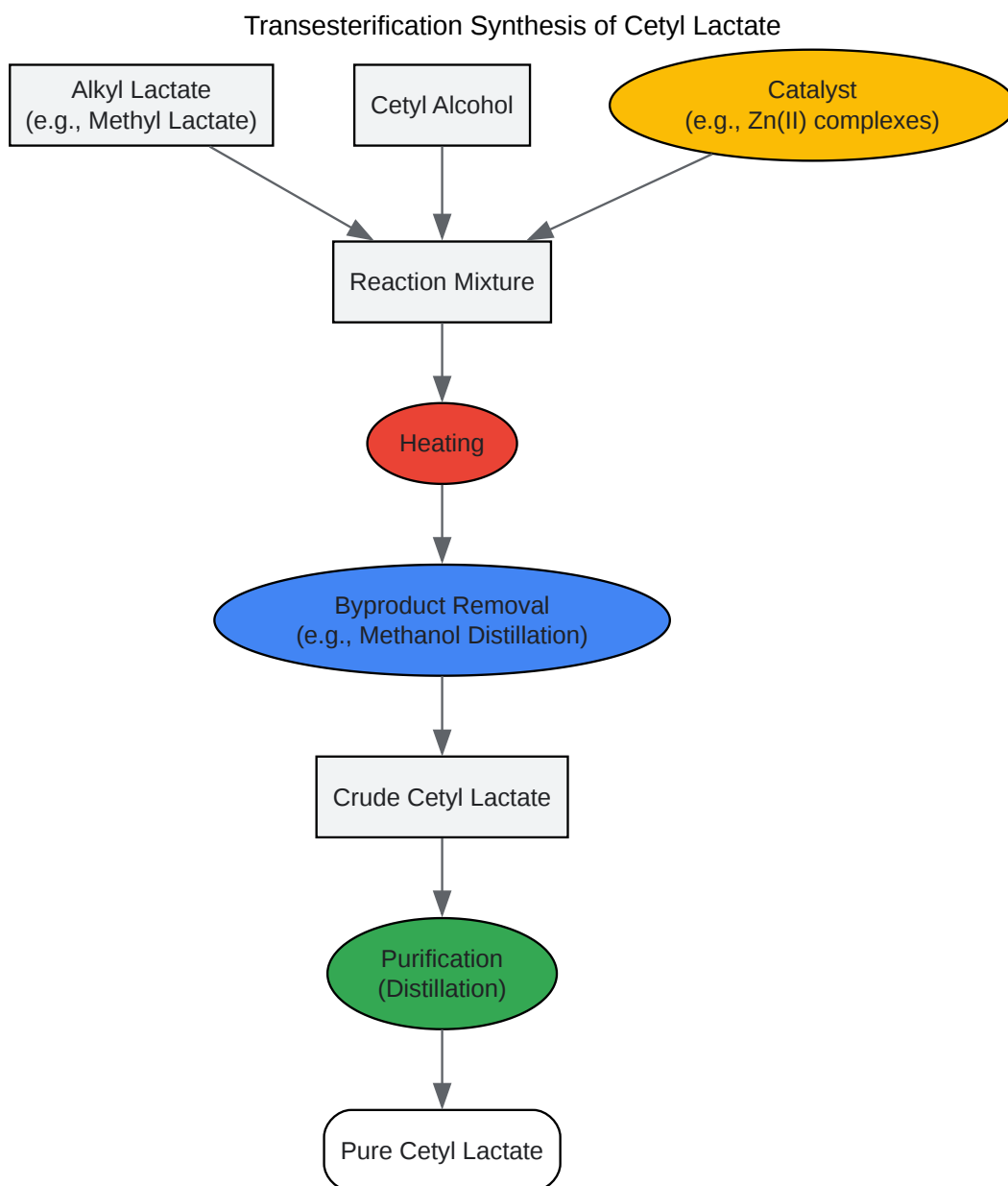
Caption: Workflow for the synthesis of **cetyl lactate** via direct esterification.

- **Reactant Charging:** Charge a suitable reaction vessel with cetyl alcohol and lactic acid in a desired molar ratio (typically a slight excess of one reactant is used to drive the reaction).
- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as sulfuric acid (e.g., 0.1 to 0.5 moles per mole of carboxylic acid), to the reaction mixture.[7]
- **Reaction:** Heat the mixture to reflux temperature (typically between 50°C to 60°C, but can be higher depending on the solvent used for azeotropic removal of water) with continuous stirring.[1]
- **Water Removal:** Continuously remove the water formed during the reaction using a Dean-Stark apparatus or by applying a vacuum.
- **Monitoring:** Monitor the progress of the reaction by measuring the acid value of the mixture. The reaction is considered complete when the acid value reaches a predetermined low level.
- **Neutralization:** After cooling, neutralize the excess acid catalyst with a weak base (e.g., sodium bicarbonate solution).
- **Purification:** Purify the crude **cetyl lactate** by vacuum distillation to remove unreacted starting materials and byproducts. Further purification can be achieved by filtration.[3]

Transesterification

Transesterification offers an alternative route to **cetyl lactate**, involving the reaction of an alkyl lactate (e.g., methyl lactate or ethyl lactate) with cetyl alcohol in the presence of a catalyst.[8]

This method can be advantageous if the starting alkyl lactate is readily available.



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Caption: Workflow for the synthesis of **cetyl lactate** via transesterification.

- **Reactant Charging:** Charge the reaction vessel with an alkyl lactate (e.g., methyl lactate) and cetyl alcohol.[9]
- **Catalyst Addition:** Add a suitable transesterification catalyst, which can be an acid, base, or an organometallic compound (e.g., Zn(II) complexes for lactate esters).[10]
- **Reaction:** Heat the mixture to the desired reaction temperature with stirring. The temperature will depend on the specific reactants and catalyst used.[11]
- **Byproduct Removal:** Continuously remove the lower-boiling alcohol byproduct (e.g., methanol) by distillation to shift the equilibrium towards the product.
- **Monitoring:** Monitor the reaction progress by techniques such as gas chromatography (GC) to measure the formation of **cetyl lactate** and the disappearance of the starting materials.
- **Catalyst Removal:** Once the reaction is complete, remove or neutralize the catalyst.
- **Purification:** Purify the crude product by vacuum distillation to separate the desired **cetyl lactate** from unreacted starting materials and other byproducts.

Analytical Characterization

The identity and purity of synthesized **cetyl lactate** are confirmed using various analytical techniques.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ¹H NMR: The proton NMR spectrum of **cetyl lactate** would show characteristic signals for the methyl group of the lactate moiety, the methine proton adjacent to the hydroxyl and carbonyl groups, the methylene group of the cetyl chain adjacent to the ester oxygen, the long chain of methylene groups, and the terminal methyl group of the cetyl chain.[12][13]
 - ¹³C NMR: The carbon NMR spectrum would display distinct peaks for the carbonyl carbon of the ester, the carbon bearing the hydroxyl group, the carbons of the cetyl chain, and the methyl carbon of the lactate moiety.[14][15]
- **Infrared (IR) Spectroscopy:** The IR spectrum of **cetyl lactate** would exhibit characteristic absorption bands for the O-H stretching of the hydroxyl group, C-H stretching of the alkyl

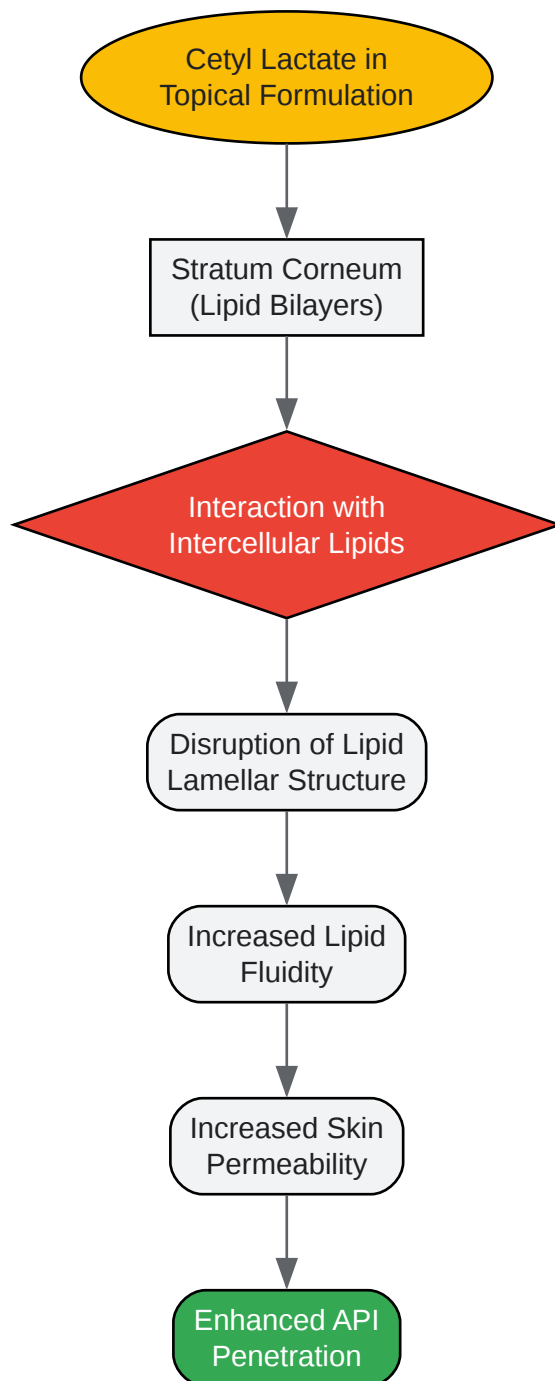
chains, a strong C=O stretching of the ester carbonyl group, and C-O stretching of the ester linkage.[5]

- Mass Spectrometry (MS): Mass spectrometry can be used to confirm the molecular weight of **cetyl lactate** and to study its fragmentation pattern.

Mechanism of Action in Drug Delivery

Cetyl lactate is widely recognized for its role as a skin penetration enhancer in topical and transdermal drug delivery systems.[16] Its mechanism of action is believed to be multifactorial, primarily involving the reversible disruption of the highly ordered structure of the stratum corneum, the outermost layer of the skin and the primary barrier to drug absorption.

Mechanism of Cetyl Lactate as a Skin Penetration Enhancer

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Caption: Proposed mechanism of action for **cetyl lactate** as a skin penetration enhancer.

The long alkyl chain of **cetyl lactate** can intercalate into the lipid bilayers of the stratum corneum, leading to a disruption of their ordered arrangement and an increase in their fluidity. This makes the stratum corneum more permeable, allowing for easier passage of active pharmaceutical ingredients (APIs) through the skin.

Applications in Drug Development

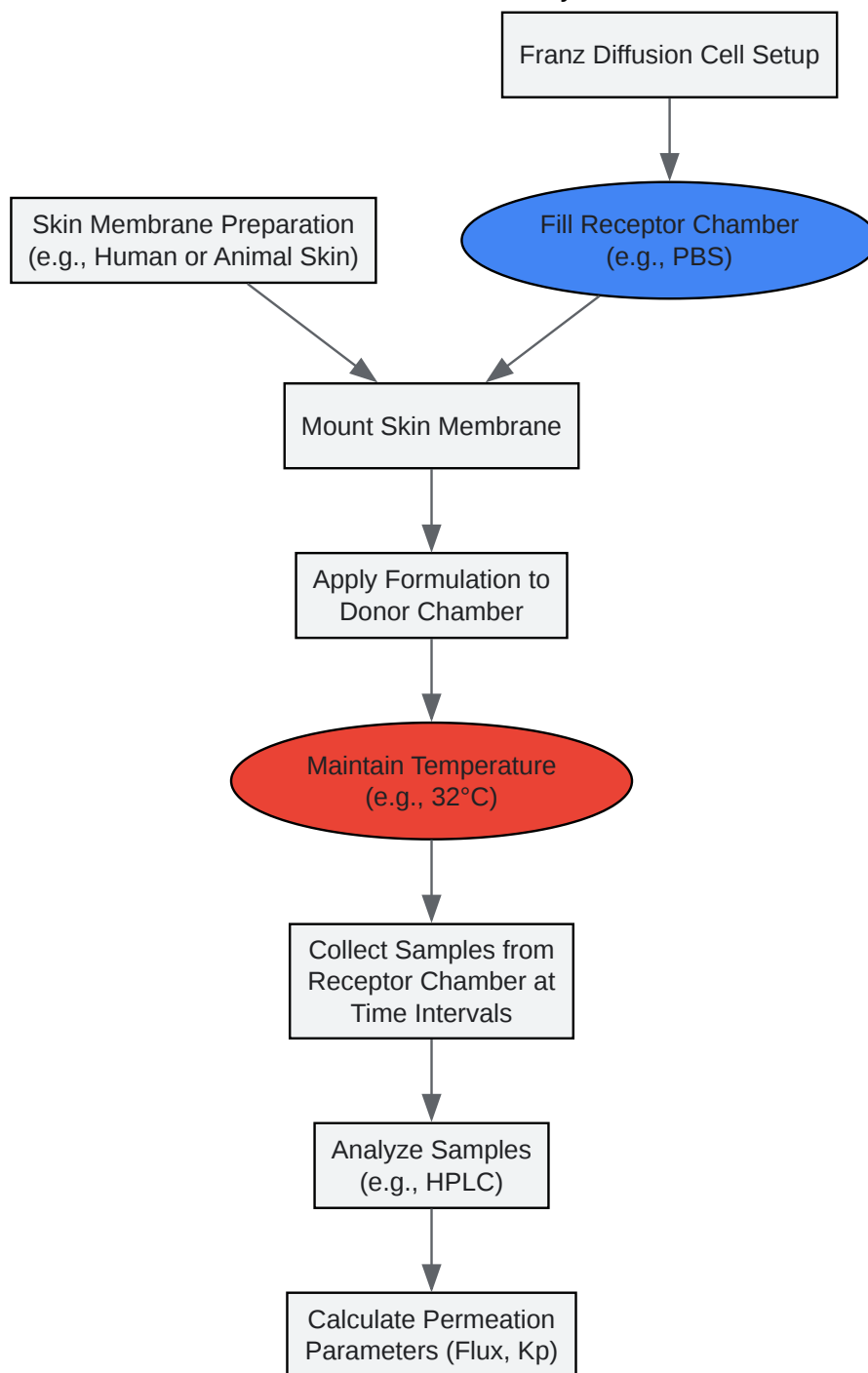
The unique properties of **cetyl lactate** make it a versatile excipient in the development of topical and transdermal drug delivery systems.

- **Skin Penetration Enhancer:** Its primary role is to enhance the permeation of APIs through the skin, thereby improving their bioavailability and therapeutic efficacy.^[1] A study on the percutaneous absorption of indomethacin in rats demonstrated that **cetyl lactate** significantly enhances its absorption. The bioavailability of indomethacin was approximately 0.04% in the control solution, which increased to 2.2% with 1% **cetyl lactate** and 6.8% with 3% **cetyl lactate**.^[17]
- **Emollient:** **Cetyl lactate** imparts a smooth and soft feel to the skin, which is a desirable characteristic in dermatological preparations.^{[3][18]}
- **Emulsifier and Thickening Agent:** It can act as an effective emulsifier, facilitating the mixing of oil and water-based components in formulations like creams and lotions.^[1]
- **Solubilizer:** It can be used as a solubilizer for oil-soluble pharmaceutical additives.
- **Vehicle for Nanoparticles:** **Cetyl lactate** shows promise as a carrier material in the development of nanoparticle-based drug delivery systems.^[1]

Experimental Protocols: In Vitro Skin Permeation Studies

In vitro skin permeation studies are essential for evaluating the effectiveness of penetration enhancers like **cetyl lactate**. The Franz diffusion cell is the most commonly used apparatus for these studies.^{[19][20][21][22]}

In Vitro Skin Permeation Study Workflow



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Caption: A generalized workflow for conducting an in vitro skin permeation study.

- **Skin Membrane Preparation:** Excise full-thickness skin from a suitable source (e.g., human cadaver, pig ear, or rodent). Remove subcutaneous fat and dermis to a desired thickness using a dermatome.[23]
- **Franz Diffusion Cell Assembly:** Mount the prepared skin membrane between the donor and receptor chambers of the Franz diffusion cell, with the stratum corneum facing the donor chamber.[19]
- **Receptor Chamber:** Fill the receptor chamber with a suitable receptor fluid (e.g., phosphate-buffered saline, pH 7.4) and ensure it is bubble-free. The receptor fluid should be maintained at a constant temperature (typically 32°C or 37°C) and continuously stirred.[19]
- **Formulation Application:** Apply a known amount of the test formulation (containing the API and **cetyl lactate**) to the surface of the skin in the donor chamber.
- **Sampling:** At predetermined time intervals, withdraw aliquots of the receptor fluid for analysis and replace with an equal volume of fresh, pre-warmed receptor fluid to maintain sink conditions.[19]
- **Sample Analysis:** Analyze the concentration of the API in the collected samples using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC).
- **Data Analysis:** Calculate the cumulative amount of API permeated per unit area over time. Determine the steady-state flux (J_{ss}) from the slope of the linear portion of the cumulative amount versus time plot. The permeability coefficient (K_p) can then be calculated.

Safety and Toxicology

Cetyl lactate has been evaluated for its safety by the Cosmetic Ingredient Review (CIR) Expert Panel. The panel concluded that **cetyl lactate** is safe for use in cosmetic products at concentrations of 10% or less, at a final formulation pH of 3.5 or greater, when formulated to avoid increasing sun sensitivity or when directions for use include the daily use of sun protection.[5][24] For salon products, it is considered safe at concentrations up to 30% with a final pH of 3.0 or greater for brief, discontinuous use followed by rinsing.[24]

Table 3: Summary of Toxicological Data for Lactate Esters

Test	Result	Reference(s)
Acute Oral Toxicity (rats)	LD50 > 5000 mg/kg for formulations containing cetyl lactate	[25]
Acute Dermal Toxicity (rats)	Slight dermal encrustation at 2 g/kg	[25]
Skin Irritation	Potential irritant at high concentrations, dependent on pH	[24]
Skin Sensitization	Not considered a sensitizer	[25]
Genotoxicity	Alpha-hydroxy acids are generally negative in genotoxicity tests	[24]

Lactate esters are generally considered to have low acute toxicity, with oral LD50 values greater than 2000 mg/kg.[26] Their toxicity is primarily related to the potential for skin and eye irritation at high concentrations, which is likely due to hydrolysis to lactic acid.[25]

Signaling Pathways

Based on the available scientific literature, there is no evidence to suggest that **cetyl lactate**, as an excipient, is directly involved in any specific cellular signaling pathways. Its primary functions are related to its physicochemical properties and its interaction with the stratum corneum to enhance drug permeation.

Conclusion

Cetyl lactate (CAS No. 35274-05-6) is a well-characterized and versatile excipient with a favorable safety profile. Its emollient, emulsifying, and, most notably, skin penetration-enhancing properties make it a valuable component in the formulation of a wide range of topical and transdermal drug products. For researchers and drug development professionals, a thorough understanding of its properties and mechanisms of action is crucial for leveraging its full potential in creating effective and elegant dermatological therapies. Further research into its

synergistic effects with other excipients and its performance with a broader range of APIs will continue to expand its utility in advanced drug delivery systems.

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